

Quinazoline Optimization Hub: ADME Technical Support Center

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Compound of Interest

Compound Name: 2-(Piperazin-1-ylmethyl)quinazolin-4-amine
CAS No.: 949977-34-8
Cat. No.: B1520881

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Status: Online ● Operator: Dr. A. Vance, Senior Application Scientist Ticket ID: QNZ-HYB-ADME-001

Welcome to the Quinazoline Optimization Hub

You are likely here because your quinazoline hybrid—while potent against EGFR, VEGFR, or bacterial targets—is failing in early ADME profiling. This is a common bottleneck. The quinazoline scaffold is a "privileged structure" in medicinal chemistry, but it carries inherent liabilities: molecular obesity (high MW in hybrids), "brick dust" insolubility (due to planar stacking), and hERG toxicity risks.

This guide is not a textbook; it is a troubleshooting manual designed to unstuck your lead optimization phase.

Module 1: Solubility & Absorption (The "Brick Dust" Problem)

User Issue: "My hybrid precipitates in PBS buffer during bioassays, even though it dissolves in DMSO. Bioavailability (F%) is <5%."

Root Cause Analysis

Quinazoline cores are flat, aromatic systems. They engage in strong

stacking interactions, forming stable crystal lattices (high melting points). When you hybridize them (e.g., with chalcones or ureas), you often increase the logP and molecular weight, exacerbating the "brick dust" effect—the compound is too stable in its solid state to dissolve in water.

Troubleshooting Protocol

Strategy	Mechanism	Implementation Example
"Escape from Flatland"	Introduce hybridized carbons to disrupt planar stacking.	Replace a flat phenyl ring with a saturated heterocycle (e.g., morpholine or piperazine) at the C-6 or C-7 position.
pKa Modulation	Introduce a basic center that is ionized at physiological pH.	Add a solubilizing tail (e.g., N-methylpiperazine) to create a salt-forming handle (seen in Gefitinib).
Reduce Aromaticity	Lower the LogP and increase TPSA.	Replace the benzene ring of the hybrid partner with a pyridine or pyrimidine bioisostere.

Standard Operating Procedure: Kinetic Solubility Assay

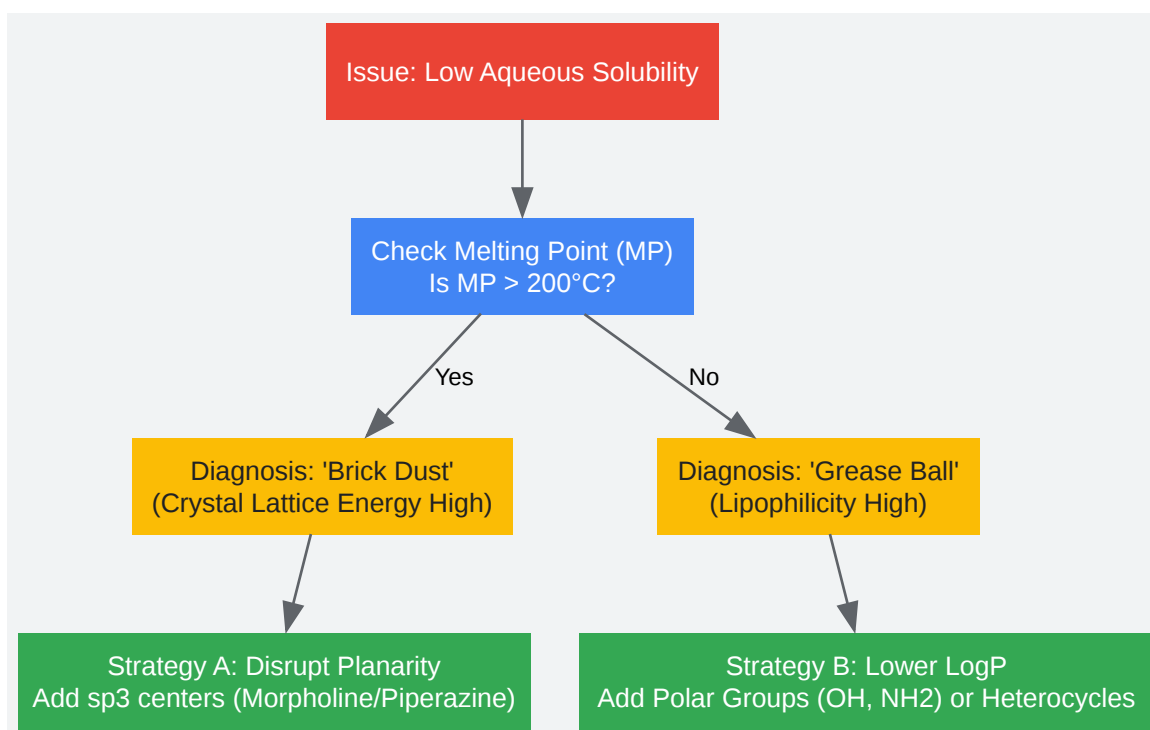
Do not rely on thermodynamic solubility (24h equilibrium) for early screening; it consumes too much compound. Use this kinetic method.

- Preparation: Prepare a 10 mM stock solution of the hybrid in DMSO.
- Spiking: Spike the DMSO stock into PBS (pH 7.4) to a final concentration of 2% DMSO. Target concentration: 100

M.

- Incubation: Shake at room temperature for 90 minutes.
- Filtration: Filter using a 0.45 μ m PCF filter plate to remove precipitates.
- Quantification: Analyze filtrate via UV-Vis (254-280 nm) or LC-MS/MS.
- Calculation:

Workflow Visualization: Solubility Optimization Logic



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Figure 1: Decision tree for distinguishing between lattice-energy limited solubility ("Brick Dust") and lipophilicity-limited solubility ("Grease Ball").

Module 2: Metabolic Stability (The CYP450 Trap)

User Issue: "Microsomal clearance is too high (

). The compound disappears in 10 minutes."

Root Cause Analysis

The quinazoline scaffold has specific "metabolic soft spots" prone to oxidation by Cytochrome P450 (specifically CYP3A4 and CYP2D6).

- **Electron-Rich Rings:** The benzene ring of the quinazoline (positions C-6, C-7, C-8) is prone to hydroxylation.
- **Dealkylation:** Alkoxy groups (e.g., -OCH₃) at C-6/C-7 are rapid targets for O-dealkylation.
- **Benzylic Oxidation:** If your hybrid linker contains a benzylic carbon, it is a primary site for oxidation.

Troubleshooting Protocol

Q: How do I block the "Soft Spots"?

- **Fluorine Scan:** Systematically replace hydrogen atoms with Fluorine at the C-6, C-7, or the hybrid linker. Fluorine is metabolically stable and mimics the steric size of hydrogen.
- **Deuteration:** If a specific methoxy group is being dealkylated, replace -OCH₃ with -OCD₃ (Kinetic Isotope Effect).
- **Block the Para-Position:** If the hybrid partner is a phenyl ring, the para position is the most vulnerable. Block it with a Chlorine or Fluorine atom.

Standard Operating Procedure: Microsomal Stability Assay

Validated per NCBI Assay Guidance Manual.

- **Reaction Mix:** Phosphate buffer (100 mM, pH 7.4) + Liver Microsomes (0.5 mg/mL protein).
- **Pre-incubation:** Add test compound (1 M final) and equilibrate at 37°C for 5 min.

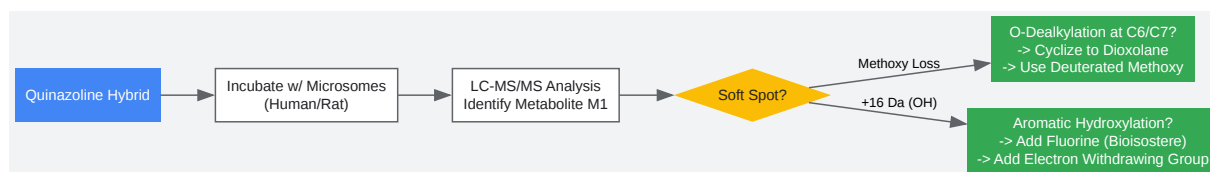
- Initiation: Add NADPH-regenerating system (or 1 mM NADPH).
- Sampling: Aliquot at

min.
- Quenching: Immediately add ice-cold Acetonitrile (containing internal standard) to stop reaction.
- Analysis: Centrifuge and analyze supernatant via LC-MS/MS.
- Calculation: Plot

vs. time. Slope =

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Workflow Visualization: Metabolic Blocking Strategy



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Figure 2: Iterative cycle for identifying and blocking metabolic soft spots using metabolite identification (MetID).

Module 3: Safety & Toxicity (hERG & P-gp)

User Issue: "My compound shows hERG inhibition (IC₅₀ < 10

M) or fails to penetrate the BBB."

The hERG Liability

Quinazolines are notorious for hERG channel inhibition, which causes QT prolongation (a fatal cardiac arrhythmia).

- Mechanism: The hERG channel has a large hydrophobic pore with aromatic residues (Tyr652, Phe656). Quinazolines bind via

stacking, and basic amines (often added for solubility) interact with the channel's selectivity filter.

- Fix: Reduce lipophilicity ($\text{LogP} < 3$) and lower the pKa of the basic amine (aim for $\text{pKa} < 8.0$).

The P-glycoprotein (P-gp) Efflux Barrier

If you are targeting brain tumors (e.g., Glioblastoma) with your hybrid, P-gp efflux is your enemy. Quinazolines are often P-gp substrates.

- Rule of Thumb: If the Efflux Ratio ($\text{B-A} / \text{A-B}$) in Caco-2 cells is > 2.0 , your compound is being pumped out.
- Fix: Reduce the number of Hydrogen Bond Donors (HBD). Mask NH groups (e.g., -methylation).

Summary of Safety Optimization

Parameter	Target Value	Optimization Tactic
hERG IC50	(Safety Margin $> 30\times$)	Reduce aromaticity; lower basicity of the solubilizing tail; add steric bulk near the basic nitrogen to prevent channel binding.
LogD (pH 7.4)		Introduce polar heterocycles (pyrimidine, oxazole).
TPSA	(for BBB)	Remove unnecessary amide hydrogens; cyclize flexible linkers.

References

- Quinazoline Scaffold Review
 - Recent advances in the pharmacological diversification of quinazoline/quinazolinone hybrids.[1] (2021).[2][3][4] PMC.
- Microsomal Stability Protocol
 - Assay Guidance Manual: In Vitro and In Vivo Assessment of ADME and PK Properties.[5] (NCBI Bookshelf).
- hERG Toxicity & Structure-Activity
 - hERG toxicity assessment: Useful guidelines for drug design. (2020). European Journal of Medicinal Chemistry.
- Solubility Enhancement Strategies
 - Techniques for Improving Solubility. (2021).[2][4] International Journal of Medical Science and Dental Research.

For further assistance, please upload your specific chemical structure (SMILES format) to the secure server for a virtual docking analysis.

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Sources

- [1. Recent advances in the pharmacological diversification of quinazoline/quinazolinone hybrids - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. pdfs.semanticscholar.org \[pdfs.semanticscholar.org\]](#)
- [3. Design, Synthesis, Antitumour Evaluation, and In Silico Studies of Pyrazolo-\[1,5-c\]quinazolinone Derivatives Targeting Potential Cyclin-Dependent Kinases - PMC](#)

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- [4. ascendiacdmo.com \[ascendiacdmo.com\]](https://ascendiacdmo.com)
- [5. Assay Guidance Manual - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
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